

An In-depth Technical Guide to the Physical Properties of 2,5-Dimethylbenzonitrile

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Compound of Interest

Compound Name: *2,5-Dimethylbenzonitrile*

Cat. No.: *B077730*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,5-Dimethylbenzonitrile** (CAS No. 13730-09-1), a key aromatic nitrile derivative. The information herein is curated to support research, development, and quality control activities involving this compound. All quantitative data is presented in structured tables for clarity and ease of comparison, followed by detailed experimental protocols and a logical workflow for its characterization.

Core Physical and Chemical Properties

2,5-Dimethylbenzonitrile is an organic compound featuring a benzene ring substituted with two methyl groups and a nitrile functional group. Its molecular structure dictates its physical and chemical behavior, which is essential for its application in various synthetic pathways and as a building block in medicinal chemistry.

General Information

Property	Value	Citation(s)
IUPAC Name	2,5-dimethylbenzonitrile	[1]
CAS Number	13730-09-1	[2] [3]
Molecular Formula	C ₉ H ₉ N	[1] [2] [3]
Molecular Weight	131.17 g/mol	[1] [3]
Canonical SMILES	CC1=CC(=C(C=C1)C)C#N	[1]
InChI Key	OZOQTENKIVKILK-UHFFFAOYSA-N	[1] [2]

Physicochemical Data

The physical state of **2,5-Dimethylbenzonitrile** at ambient temperature is a low-melting solid or liquid, given its melting point. It is crucial to handle this compound in a well-ventilated area, adhering to standard safety protocols.

Property	Value	Citation(s)
Appearance	Colorless to pale yellow liquid or solid	[4]
Melting Point	11.0 °C / 13 °C	[2] [5]
Boiling Point	56-58 °C at 0.01 Torr	[2]
Density	Data not available	
Solubility	Soluble in organic solvents like ethanol and acetone; low solubility in water.	[4]
LogP (Octanol-Water Partition Coefficient)	2.48	[6]

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the identity and purity of **2,5-Dimethylbenzonitrile**. Below is a summary of key spectral information.

Spectroscopic Technique	Key Data Points	Citation(s)
Mass Spectrometry (GC-MS)	Major m/z peaks at 131, 116, 130	[1]
¹³ C NMR Spectroscopy	Data available	[1]
¹ H NMR Spectroscopy	Data available	[1]
Infrared (IR) Spectroscopy	Data available	[1]
Raman Spectroscopy	Data available	[1]

Experimental Protocols

The determination of the physical properties of a compound like **2,5-Dimethylbenzonitrile** follows established laboratory procedures. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point is a critical indicator of purity.

- **Sample Preparation:** A small amount of finely powdered **2,5-Dimethylbenzonitrile** is packed into a capillary tube, sealed at one end.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. A sharp melting range (typically ≤ 1 °C) is indicative of high purity.

Boiling Point Determination

Due to its relatively high boiling point at atmospheric pressure, the boiling point of **2,5-Dimethylbenzonitrile** is often determined under reduced pressure to prevent decomposition.

- Apparatus: A micro boiling point apparatus, such as a Thiele tube or a digital boiling point apparatus, is employed.
- Sample Preparation: A small volume of the compound is placed in a test tube, and a capillary tube, sealed at one end, is inverted and placed inside.
- Procedure: The apparatus is heated slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- Observation: The boiling point is the temperature at which the liquid begins to enter the capillary tube upon cooling.

Solubility Determination

A qualitative assessment of solubility provides insight into the polarity of the molecule.

- Solvents: A range of solvents with varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane) are used.
- Procedure: A small, measured amount of **2,5-Dimethylbenzonitrile** (e.g., 10 mg) is added to a test tube containing a small volume of the solvent (e.g., 1 mL).
- Observation: The mixture is agitated, and the solubility is observed. The compound is classified as soluble, partially soluble, or insoluble based on visual inspection. For quantitative analysis, the maximum mass of solute that can be dissolved in a given volume of solvent at a specific temperature is determined.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). The sample is dissolved in a deuterated solvent (e.g., CDCl_3), and a small amount of a reference standard (e.g., tetramethylsilane, TMS) is added.

- Infrared (IR) Spectroscopy: An IR spectrum is obtained using an FTIR spectrometer. A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), or for a solid, a KBr pellet is prepared.
- Gas Chromatography-Mass Spectrometry (GC-MS): A dilute solution of the sample in a volatile organic solvent is injected into the GC-MS instrument. The gas chromatograph separates the components of the sample, which are then ionized and detected by the mass spectrometer.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a compound such as **2,5-Dimethylbenzonitrile**.

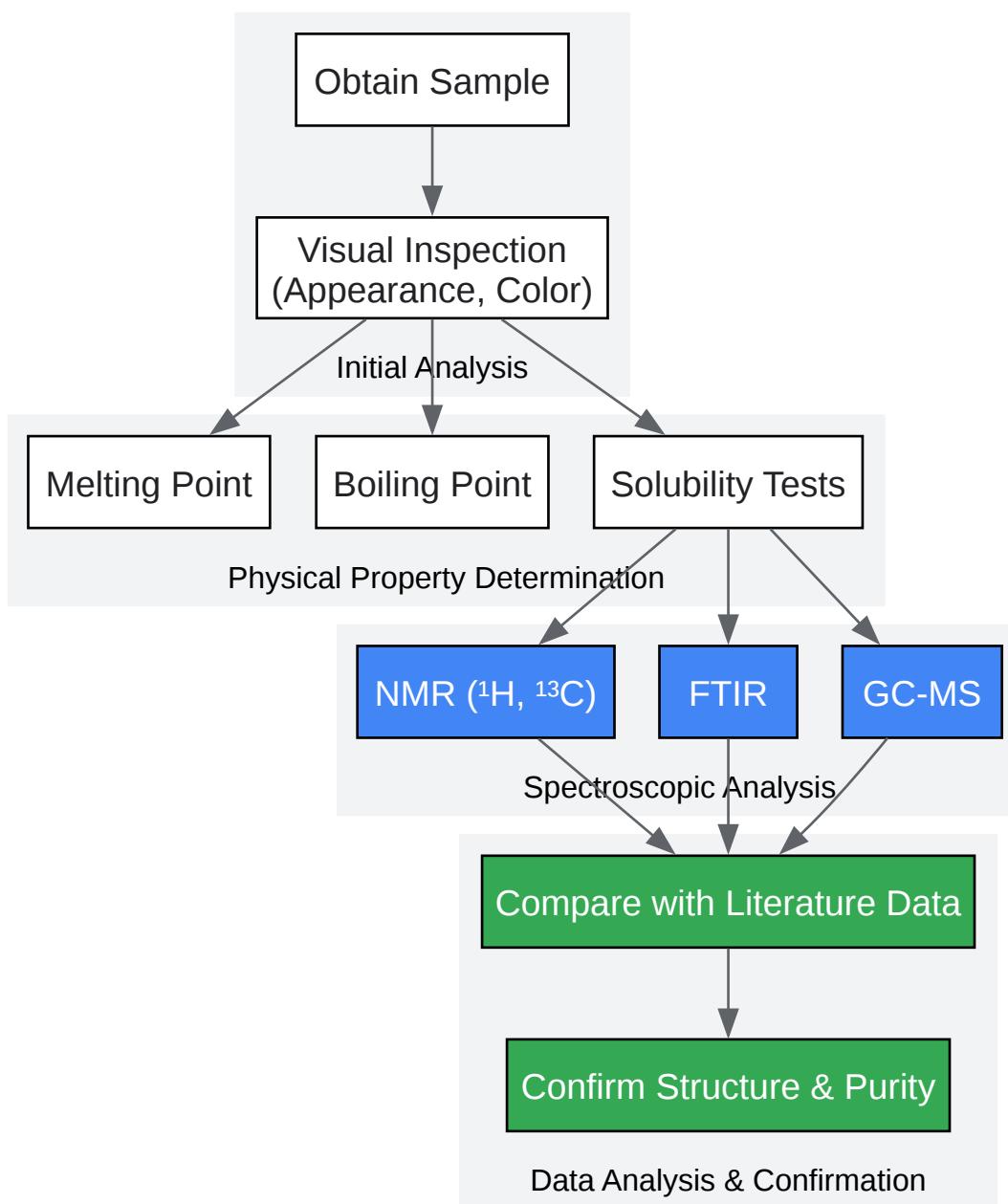


Figure 1. Workflow for Chemical Characterization

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Figure 1. Workflow for Chemical Characterization

This guide provides foundational data and methodologies essential for the effective use of **2,5-Dimethylbenzonitrile** in a research and development setting. Adherence to these protocols will ensure accurate characterization and contribute to the reproducibility of experimental outcomes.

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